

Technical Support Center: Synthesis of 4-Chloro-2H-pyran-2-one

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Compound of Interest

Compound Name: 4-Chloro-2H-pyran-2-one

CAS No.: 129660-02-2

Cat. No.: B1278371

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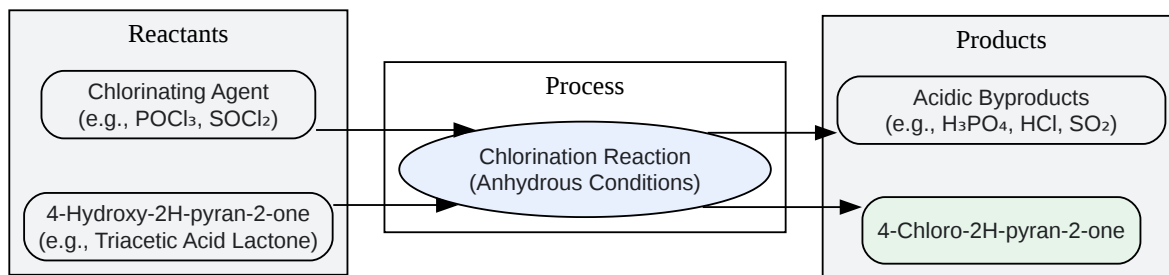
Welcome to the technical support center for the synthesis of **4-Chloro-2H-pyran-2-one**. This guide is designed for researchers, chemists, and drug development professionals who are looking to optimize their synthetic protocols, troubleshoot common issues, and improve the overall yield and purity of this valuable heterocyclic building block. My approach is grounded in mechanistic understanding and field-proven experience to provide you with not just steps, but the reasoning behind them.

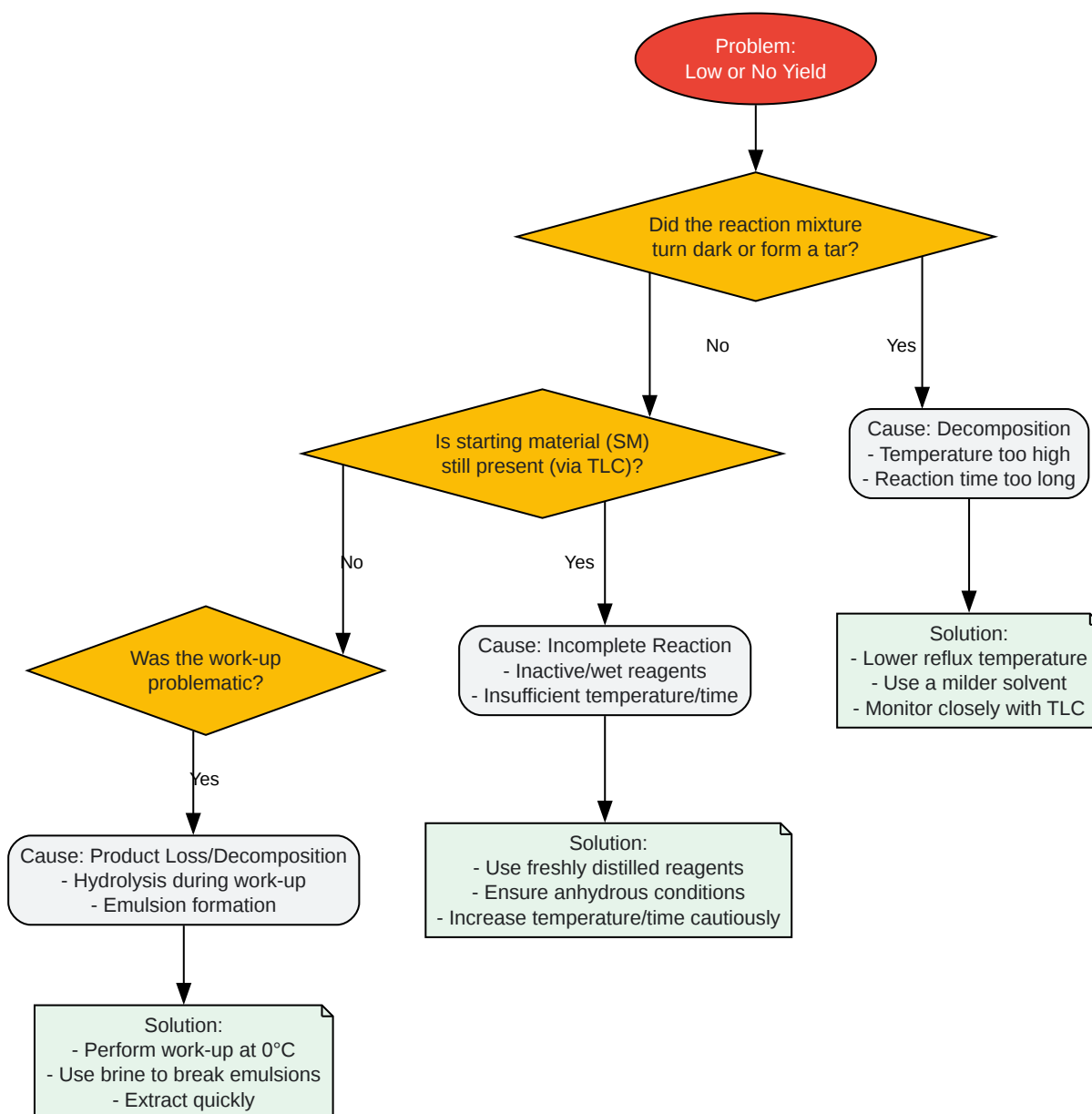
Overview of the Core Synthesis

The most prevalent and reliable method for synthesizing **4-Chloro-2H-pyran-2-one** involves the direct chlorination of a 4-hydroxy-2H-pyran-2-one precursor. Triacetic acid lactone (4-hydroxy-6-methyl-2H-pyran-2-one) is a common and cost-effective starting material. The reaction substitutes the hydroxyl group at the C4 position with a chlorine atom, a transformation typically achieved using potent chlorinating agents.

The primary challenge in this synthesis lies in the reactivity of the reagents and the stability of the pyran-2-one ring system. The choice of chlorinating agent, solvent, and reaction temperature are critical parameters that dictate the success of the experiment.

Visualizing the General Reaction Pathway





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